

A Comprehensive Technical Guide to the Physical Properties of Deuterium Sulfide

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Compound of Interest

Compound Name: Deuterium sulfide

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This in-depth guide provides a detailed overview of the physical properties of **deuterium sulfide** (D_2S), a deuterated isotopologue of hydrogen sulfide. The substitution of protium with deuterium atoms imparts significant isotopic effects, leading to distinct physical characteristics that are of interest in various scientific and research applications, including kinetic isotope effect studies and as a precursor for deuterated compounds.

Core Physical Properties

Deuterium sulfide is a colorless, flammable gas with a characteristic rotten egg odor, similar to hydrogen sulfide.^[1] The primary physical properties are summarized in the table below, with comparative data for hydrogen sulfide to highlight the isotopic differences.

| Property | Deuterium Sulfide (D ₂ S) | Hydrogen Sulfide (H ₂ S) |
|-------------------|---|---|
| Molecular Formula | D ₂ S | H ₂ S |
| CAS Number | 13536-94-2[2][3][4][5][6] | 7783-06-4[4][5] |
| Molecular Weight | 36.09 g/mol [1][3][4][5][6] | 34.08 g/mol [2] |
| Boiling Point | -60 °C[1][2][3][6] | -60.3 °C |
| Melting Point | -85 °C[1][2][3][6] | -85.5 °C |
| Vapor Pressure | 17369.8 hPa (13028.4 mmHg) at 21 °C[1] | 18.2 atm at 20 °C |
| Vapor Density | 1.19 (vs air) at 21 °C[2][3][6] | 1.189 (vs air) |
| Molar Volume | 34.811 cm ³ /mol at -79 °C[7][8] | 34.711 cm ³ /mol at -79 °C[7][8] |

Isotopic Effects on Physical Properties

The notable difference in molecular weight between D₂S and H₂S, arising from the heavier deuterium isotope, is the primary driver of the observed variations in their physical properties. [2] While the boiling and melting points show only slight differences, other properties such as vapor pressure and molar volume exhibit more pronounced isotopic effects.

An interesting phenomenon is the isotopic vapor pressure cross-over point, which occurs at approximately -48 °C.[7][8] Below this temperature, D₂S is less volatile than H₂S, which is the expected behavior for a heavier isotopologue. However, above -48 °C, **deuterium sulfide** becomes more volatile than hydrogen sulfide.[7][8]

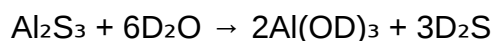
Experimental Protocols

The determination of the physical properties of **deuterium sulfide** involves specialized experimental setups due to its gaseous nature and the need for isotopic purity.

Preparation of Deuterium Sulfide

A common method for the laboratory preparation of **deuterium sulfide** is through the hydrolysis of aluminum sulfide with deuterium oxide (heavy water).[7][8] The reaction proceeds

as follows:



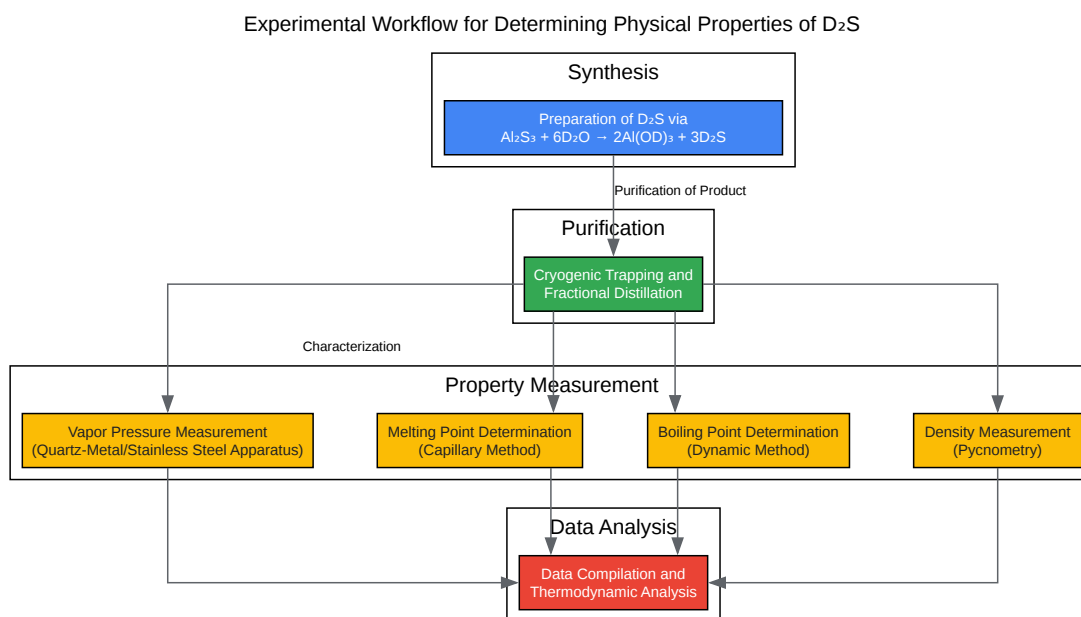
This method is favored for producing high-purity D_2S , assuming the starting deuterium oxide has high isotopic enrichment.^[7]

Measurement of Vapor Pressure

The vapor pressure of **deuterium sulfide** has been determined using a quartz-metal apparatus at low temperatures (around $-78\text{ }^\circ\text{C}$) and a stainless steel apparatus for measurements in the range of -30 to $+30\text{ }^\circ\text{C}$.^{[7][9]} These experiments require precise temperature control and pressure measurement instrumentation to obtain accurate data.

Experimental Workflow: Determination of Physical Properties

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of **deuterium sulfide**.



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Caption: A generalized workflow for the synthesis and physical property characterization of **deuterium sulfide**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Deuterium Sulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085110#what-are-the-physical-properties-of-deuterium-sulfide]

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